

Carpetimycin C: A Technical Guide to its Biological Origin and Natural Source

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Compound of Interest

Compound Name: *Carpetimycin C*

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Introduction

Carpetimycin C is a member of the carbapenem class of β -lactam antibiotics, a group of potent broad-spectrum antibacterial agents. Like other carbapenems, it exhibits strong activity against a wide range of Gram-positive and Gram-negative bacteria. This technical guide provides a comprehensive overview of the biological origin, natural source, and available data on **Carpetimycin C**, intended to support research and development efforts in the field of novel antibiotics.

Biological Origin and Natural Source

Carpetimycin C is a secondary metabolite produced by actinomycetes, specifically strains of the genus *Streptomyces*. The primary identified natural sources of **Carpetimycin C** are:

- *Streptomyces* sp. KC-6643: This strain was the original source from which **Carpetimycin C** and D were first isolated.^[1] It is also known to produce Carpetimycins A and B.^[1]
- *Streptomyces griseus* subsp. *cryophilus*: This subspecies is another known producer of Carpetimycins.^[2]

These soil-dwelling bacteria synthesize **Carpetimycin C** through a complex biosynthetic pathway, which is believed to be similar to that of other carbapenem antibiotics.

Quantitative Data

While specific quantitative data for the fermentation yield and purification of **Carpetimycin C** is not readily available in the public domain, data on its physico-chemical properties and the bioactivity of the closely related Carpetimycin A provide valuable insights.

Table 1: Physico-chemical Properties of Carpetimycins C and D[1]

Property	Carpetimycin C	Carpetimycin D
Molecular Formula	C ₁₄ H ₂₀ N ₂ O ₇ S	C ₁₄ H ₂₀ N ₂ O ₁₀ S ₂
Molecular Weight	360	440
UV λ _{max} (H ₂ O)	298 nm	298 nm
Appearance	Amorphous powder	Amorphous powder
Solubility	Soluble in water	Soluble in water

Table 2: Minimum Inhibitory Concentrations (MIC) of Carpetimycin A[3][4]

Bacterial Strain	MIC (µg/mL)
Escherichia coli (clinical isolates)	0.39
Klebsiella sp. (clinical isolates)	0.39
Proteus sp. (clinical isolates)	1.56
Staphylococcus aureus (clinical isolates)	1.56
Enterobacter sp. (clinical isolates)	3.13
Citrobacter sp. (clinical isolates)	3.13

Note: The inhibitory concentration of Carpetimycin A required to inhibit more than 90% of clinical isolates is presented.[3][4]

Experimental Protocols

The following are detailed methodologies for the fermentation, isolation, and purification of **Carpetimycin C**, based on established protocols for carbapenem production from *Streptomyces* species.

Fermentation Protocol

This protocol describes the submerged fermentation of *Streptomyces* sp. KC-6643 for the production of **Carpetimycin C**.

- Inoculum Preparation:
 - Prepare a seed culture by inoculating a loopful of *Streptomyces* sp. KC-6643 spores or mycelia into a 250 mL flask containing 50 mL of a suitable seed medium (e.g., Tryptic Soy Broth).
 - Incubate the flask at 28°C on a rotary shaker at 200 rpm for 48-72 hours until a dense culture is obtained.^[5]
- Production Fermentation:
 - Aseptically transfer the seed culture (5-10% v/v) into a production fermenter containing a sterile production medium. A typical production medium for carbapenem biosynthesis includes a carbon source (e.g., glucose, glycerol), a nitrogen source (e.g., peptone, yeast extract), and mineral salts.
 - Maintain the fermentation at 28°C with controlled aeration and agitation for 5-7 days.^[6] The pH of the medium should be monitored and maintained within the optimal range for antibiotic production (typically pH 6.5-7.5).

Isolation and Purification Protocol

This protocol outlines the steps for extracting and purifying **Carpetimycin C** from the fermentation broth.

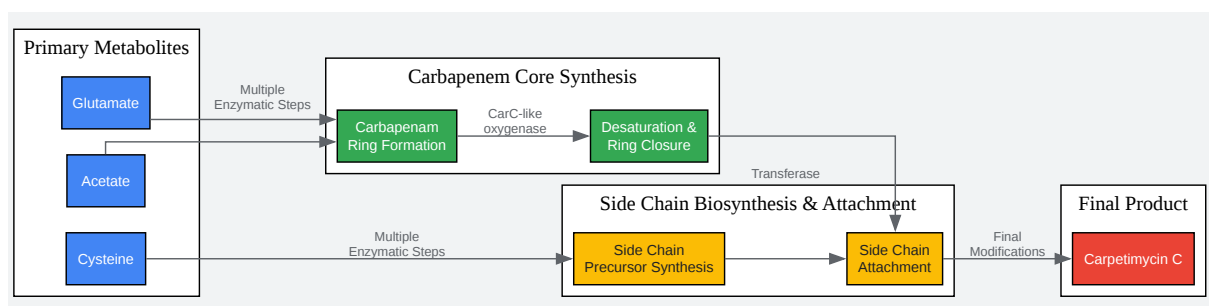
- Cell Removal:
 - After the fermentation is complete, harvest the broth and remove the mycelia by centrifugation or filtration.

- Initial Extraction:
 - The clarified fermentation broth is subjected to adsorption chromatography using a non-ionic porous resin (e.g., Amberlite XAD).
 - After washing the resin to remove impurities, the adsorbed Carpetimycins are eluted with an organic solvent such as aqueous acetone or methanol.
- Ion-Exchange Chromatography:
 - The eluate is concentrated under reduced pressure and then subjected to ion-exchange chromatography on a column of anion-exchange resin (e.g., DEAE-cellulose).
 - A salt gradient (e.g., NaCl or NH₄Cl) is used to elute the bound compounds. Fractions are collected and assayed for activity.
- Gel Filtration Chromatography:
 - Active fractions from the ion-exchange step are pooled, concentrated, and further purified by gel filtration chromatography (e.g., Sephadex G-10) to separate compounds based on size.
- High-Performance Liquid Chromatography (HPLC):
 - The final purification of **Carpetimycin C** is achieved by preparative reverse-phase HPLC. [7]
 - A C18 column is typically used with a mobile phase consisting of a gradient of acetonitrile in a suitable buffer (e.g., phosphate buffer).
 - Fractions containing pure **Carpetimycin C** are collected, pooled, and lyophilized to obtain the final product as a powder.

Mandatory Visualizations

Putative Biosynthetic Pathway of Carpetimycin C

Since the specific biosynthetic pathway for **Carpetimycin C** has not been fully elucidated, the following diagram presents a putative pathway based on the known biosynthesis of other carbapenems, such as thienamycin, in *Streptomyces*. The pathway starts from primary metabolites and involves a series of enzymatic reactions to construct the characteristic carbapenem core and append the side chains.

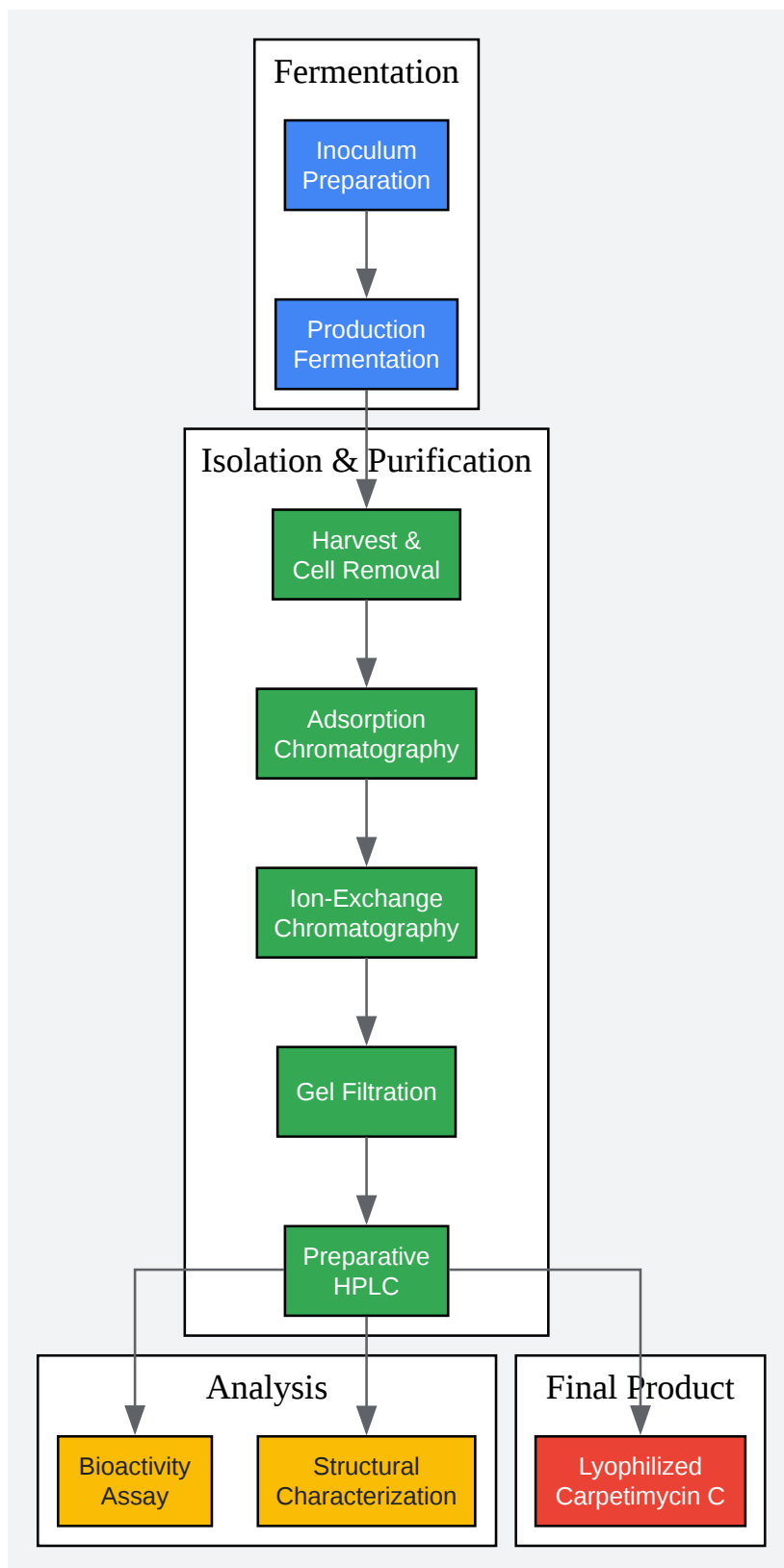


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Caption: A putative biosynthetic pathway for **Carpetimycin C**.

Experimental Workflow for Carpetimycin C Production and Isolation

The following diagram illustrates the overall workflow from the fermentation of the producing microorganism to the final purified product.



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Caption: Workflow for **Carpetimycin C** production and isolation.

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References

- 1. New beta-lactam antibiotics, carpetimycins C and D - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Carpetimycins [drugfuture.com]
- 3. Antimicrobial and beta-lactamase inhibitory activities of carpetimycins A and B, new carbapenem antibiotics - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Antimicrobial and beta-lactamase inhibitory activities of carpetimycins A and B, new carbapenem antibiotics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Streptomyces as platform for biotechnological production processes of drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Frontiers | Optimized submerged batch fermentation for metabolic switching in *Streptomyces yanglinensis* 3–10 providing platform for reveromycin A and B biosynthesis, engineering, and production [frontiersin.org]
- 7. protocols.io [protocols.io]
- To cite this document: BenchChem. [Carpetimycin C: A Technical Guide to its Biological Origin and Natural Source]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1218986#biological-origin-and-natural-source-of-carpetimycin-c]

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